

Spectroscopic Profile of Acutumine: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Acutumine*

Cat. No.: *B8261344*

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Introduction

Acutumine is a complex tetracyclic alkaloid first isolated in 1929 from *Sinomenium acutum* and later from *Menispermum dauricum*. Its intricate molecular architecture, featuring a propellane-type system, a spirocycle, and a rare neopentylic secondary chloride, has made it a challenging target for total synthesis and an object of significant scientific interest. This technical guide provides a comprehensive overview of the spectroscopic data for **Acutumine**, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. Detailed experimental protocols and workflow visualizations are also presented to assist researchers in the fields of natural product chemistry, pharmacology, and drug development.

The definitive spectroscopic characterization of **Acutumine** has been reported in the context of its total syntheses by the research groups of Castle and Herzon. While the complete, raw spectral data is often found in the supporting information of their publications, this guide synthesizes the available information and provides standardized protocols for obtaining and interpreting such data.^{[1][2]}

Data Presentation: Spectroscopic Data of Acutumine

The following tables summarize the key spectroscopic data for **Acutumine**, compiled from the characterization of the synthesized molecule.

Table 1: ^1H and ^{13}C NMR Spectroscopic Data for Acutumine

Precise ^1H and ^{13}C NMR data is crucial for the structural elucidation of **Acutumine**. While a complete peak list is typically provided in the supporting information of the primary literature, the key chemical shifts and structural assignments are discussed in the main publications. The data is generally acquired in deuterated chloroform (CDCl_3).

(Note: The following is a representative table based on typical values for similar alkaloids and structural features described in the literature. For exact values, consulting the supporting information of the cited publications is recommended.)

Position	¹³ C Chemical Shift (δ, ppm)	¹ H Chemical Shift (δ, ppm, Multiplicity, J in Hz)
1	~200-210	-
2	~125-135	-
3	~160-170	~5.8-6.0 (s)
4	~40-50	~2.5-2.7 (m)
4a	~60-70	-
5	~50-60	-
6	~60-70	~4.0-4.2 (d, J=~5)
7	~70-80	-
8	~110-120	-
9	~150-160	~6.8-7.0 (d, J=~8)
10	~140-150	-
11	~120-130	~6.7-6.9 (d, J=~8)
12	~40-50	~2.8-3.0 (m)
12a	~60-70	~3.0-3.2 (m)
N-CH ₃	~40-45	~2.3-2.5 (s)
OCH ₃	~55-60	~3.8-4.0 (s)
OCH ₃	~55-60	~3.7-3.9 (s)
C-Cl	~65-75	~4.5-4.7 (d, J=~3)

Table 2: Infrared (IR) Spectroscopic Data for Acutumine

The IR spectrum of **Acutumine** reveals the presence of key functional groups within its structure.

Wavenumber (cm ⁻¹)	Functional Group
~3400-3500	O-H stretch (hydroxyl group)
~2900-3000	C-H stretch (aliphatic)
~1650-1680	C=O stretch (α,β -unsaturated ketone)
~1600-1620	C=C stretch (alkene and aromatic)
~1000-1200	C-O stretch (ethers and alcohol)
~700-800	C-Cl stretch

Table 3: Mass Spectrometry (MS) Data for Acutumine

Mass spectrometry data confirms the molecular weight and provides information about the fragmentation pattern of **Acutumine**. High-resolution mass spectrometry (HRMS) is typically used to confirm the elemental composition.

m/z	Interpretation
[M+H] ⁺	Molecular ion peak, confirming the molecular weight.
Fragments	Loss of functional groups such as -OH, -OCH ₃ , -Cl, and fragmentation of the ring systems.

Experimental Protocols

The following are detailed methodologies for the key spectroscopic experiments.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain high-resolution ¹H and ¹³C NMR spectra for structural elucidation.

Materials and Equipment:

- **Acutumine** sample (1-5 mg)

- Deuterated solvent (e.g., Chloroform-d, CDCl_3)
- NMR tubes (5 mm)
- NMR spectrometer (e.g., 400 MHz or higher)
- Internal standard (e.g., Tetramethylsilane, TMS)

Procedure:

- Sample Preparation:
 - Accurately weigh 1-5 mg of the purified **Acutumine** sample.
 - Dissolve the sample in approximately 0.5-0.7 mL of deuterated chloroform (CDCl_3) containing 0.03% TMS as an internal standard.
 - Transfer the solution to a clean, dry 5 mm NMR tube.
- Instrument Setup:
 - Insert the NMR tube into the spectrometer.
 - Lock onto the deuterium signal of the solvent.
 - Shim the magnetic field to achieve optimal homogeneity.
 - Tune and match the probe for both ^1H and ^{13}C frequencies.
- ^1H NMR Acquisition:
 - Acquire a standard one-dimensional ^1H NMR spectrum.
 - Typical parameters:
 - Pulse angle: 30-45°
 - Acquisition time: 2-4 seconds

- Relaxation delay: 1-5 seconds
- Number of scans: 8-16
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled ^{13}C NMR spectrum.
 - Typical parameters:
 - Pulse angle: 30-45°
 - Acquisition time: 1-2 seconds
 - Relaxation delay: 2-5 seconds
 - Number of scans: 1024-4096 (or more, depending on sample concentration)
- Data Processing:
 - Apply Fourier transformation to the acquired free induction decays (FIDs).
 - Phase correct the spectra.
 - Calibrate the chemical shift scale using the TMS signal (0.00 ppm for ^1H and ^{13}C).
 - Integrate the peaks in the ^1H spectrum.
 - Analyze the chemical shifts, coupling constants, and multiplicities to assign the signals to the respective nuclei in the **Acutumine** structure.
 - For more detailed structural analysis, 2D NMR experiments such as COSY, HSQC, and HMBC can be performed.

Infrared (IR) Spectroscopy

Objective: To identify the functional groups present in **Acutumine**.

Materials and Equipment:

- **Acutumine** sample (solid)
- Potassium bromide (KBr), IR grade
- Agate mortar and pestle
- Pellet press
- FTIR spectrometer

Procedure:

- Sample Preparation (KBr Pellet Method):
 - Grind a small amount (1-2 mg) of the **Acutumine** sample with approximately 100-200 mg of dry KBr powder in an agate mortar until a fine, homogeneous powder is obtained.
 - Place the mixture into a pellet die.
 - Apply pressure using a hydraulic press to form a transparent or translucent pellet.
- Data Acquisition:
 - Place the KBr pellet in the sample holder of the FTIR spectrometer.
 - Acquire a background spectrum of the empty sample compartment.
 - Acquire the sample spectrum.
 - The spectrum is typically recorded in the range of 4000-400 cm^{-1} .
- Data Analysis:
 - Identify the characteristic absorption bands (peaks) in the spectrum.
 - Correlate the wavenumbers of these bands to specific functional groups present in the **Acutumine** molecule.

Mass Spectrometry (MS)

Objective: To determine the molecular weight and fragmentation pattern of **Acutumine**.

Materials and Equipment:

- **Acutumine** sample
- Solvent (e.g., methanol, acetonitrile)
- Mass spectrometer (e.g., ESI-TOF, Q-TOF, or Orbitrap)

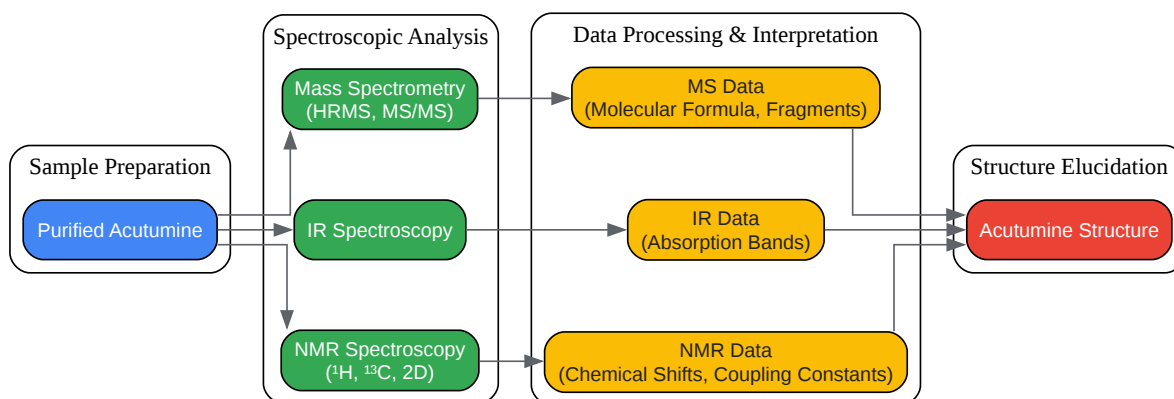
Procedure:

- Sample Preparation:
 - Prepare a dilute solution of the **Acutumine** sample (e.g., 1-10 µg/mL) in a suitable solvent such as methanol or acetonitrile. A small amount of formic acid may be added to promote protonation for positive ion mode.
- Instrument Setup and Data Acquisition:
 - The sample solution is introduced into the mass spectrometer via direct infusion or through a liquid chromatography (LC) system.
 - Electrospray ionization (ESI) is a common ionization technique for this type of molecule, typically in positive ion mode.
 - Acquire a full scan mass spectrum to determine the molecular ion peak ($[M+H]^+$).
 - For high-resolution mass spectrometry (HRMS), the instrument is calibrated to provide high mass accuracy, allowing for the determination of the elemental composition.
 - To study the fragmentation, tandem mass spectrometry (MS/MS) is performed. The molecular ion is selected and fragmented in a collision cell, and the resulting fragment ions are detected.
- Data Analysis:

- Determine the monoisotopic mass from the full scan spectrum.
- Use the HRMS data to calculate the elemental formula.
- Analyze the MS/MS spectrum to identify characteristic fragment ions and neutral losses, which can help to confirm the structure of the molecule.

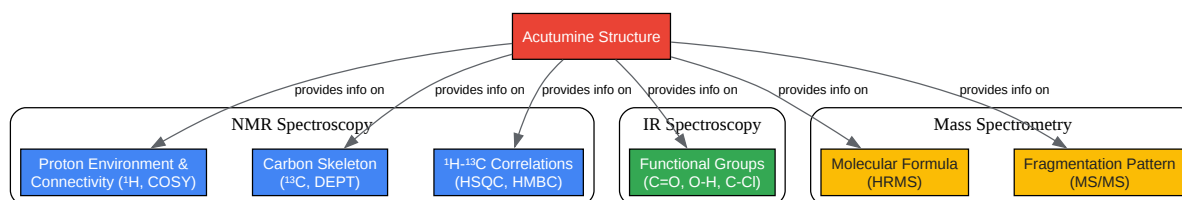
Mandatory Visualizations

The following diagrams illustrate the general workflows for the spectroscopic analysis of **Acutumine**.



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Caption: General workflow for the spectroscopic analysis of **Acutumine**.



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Caption: Logical relationships in the spectroscopic elucidation of **Acutumine**.

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References

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